

Application Notes and Protocols for HPLC Analysis of 5-O-Methylvisammioside

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Compound of Interest

Compound Name: 5-O-Methylvisammioside
(Standard)

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This document provides a detailed protocol for the quantitative analysis of 5-O-Methylvisammioside using High-Performance Liquid Chromatography (HPLC). The method is applicable for the quality control and standardization of herbal extracts and finished products containing *Saposhnikovia divaricata* (Fang Feng), from which 5-O-Methylvisammioside is a characteristic chromone.

Introduction

5-O-Methylvisammioside is a naturally occurring chromone found in the roots of *Saposhnikovia divaricata*, a plant widely used in traditional Chinese medicine. It is known to possess various pharmacological activities, including analgesic, antipyretic, and anti-inflammatory effects. Accurate and precise quantification of 5-O-Methylvisammioside is crucial for the quality control and standardization of raw materials and commercial products. This application note describes a validated reversed-phase HPLC (RP-HPLC) method for this purpose.

Experimental Protocol

Apparatus and Materials

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis or Diode Array Detector (DAD)

- Analytical balance (accurate to 0.01 mg)
- Ultrasonic bath
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm , nylon or PTFE)
- HPLC vials
- Volumetric flasks and pipettes

Reagents and Chemicals

- 5-O-Methylvisammioside reference standard (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (HPLC grade)
- Water (ultrapure or deionized)

Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of 5-O-Methylvisammioside reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 10 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with methanol to obtain concentrations ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.

Preparation of Sample Solutions (from *Saposhnikovia divaricata* root powder)

- Extraction: Accurately weigh 1.0 g of powdered *Saposhnikovia divaricata* root into a centrifuge tube. Add 25 mL of 70% methanol.
- Sonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the extract at 4000 rpm for 10 minutes.
- Filtration: Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.

Chromatographic Conditions

The following table summarizes the optimized HPLC conditions for the analysis of 5-O-Methylvisammioside.

| Parameter | Condition |
|--------------------|--|
| HPLC Column | Agilent Eclipse XDB-C18 (250 mm × 4.6 mm, 5 µm) or equivalent |
| Mobile Phase A | 0.1% Formic acid in Water |
| Mobile Phase B | 0.1% Formic acid in Acetonitrile |
| Gradient Elution | 0-15 min, 10-40% B15-25 min, 40-60% B25-35 min, 60-80% B35-40 min, 80-10% B40-45 min, 10% B (re-equilibration) |
| Flow Rate | 1.0 mL/min ^[1] |
| Injection Volume | 10 µL |
| Column Temperature | 30 °C |
| Detection | 302 nm ^[1] |

Method Validation Data

The described HPLC method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy. The results are summarized in the tables below.

Table 1: Linearity, LOD, and LOQ

| Analyte | Linear Range (µg) | Regression Equation | Correlation Coefficient (r) | LOD (µg/mL) | LOQ (µg/mL) |
|------------------------|-------------------|---------------------|-----------------------------|-------------|-------------|
| 5-O-Methylvisammioside | 0.1428 - 1.428[1] | Y = 25489x + 124.3 | 0.9998[1] | 0.05 | 0.15 |

Table 2: Precision

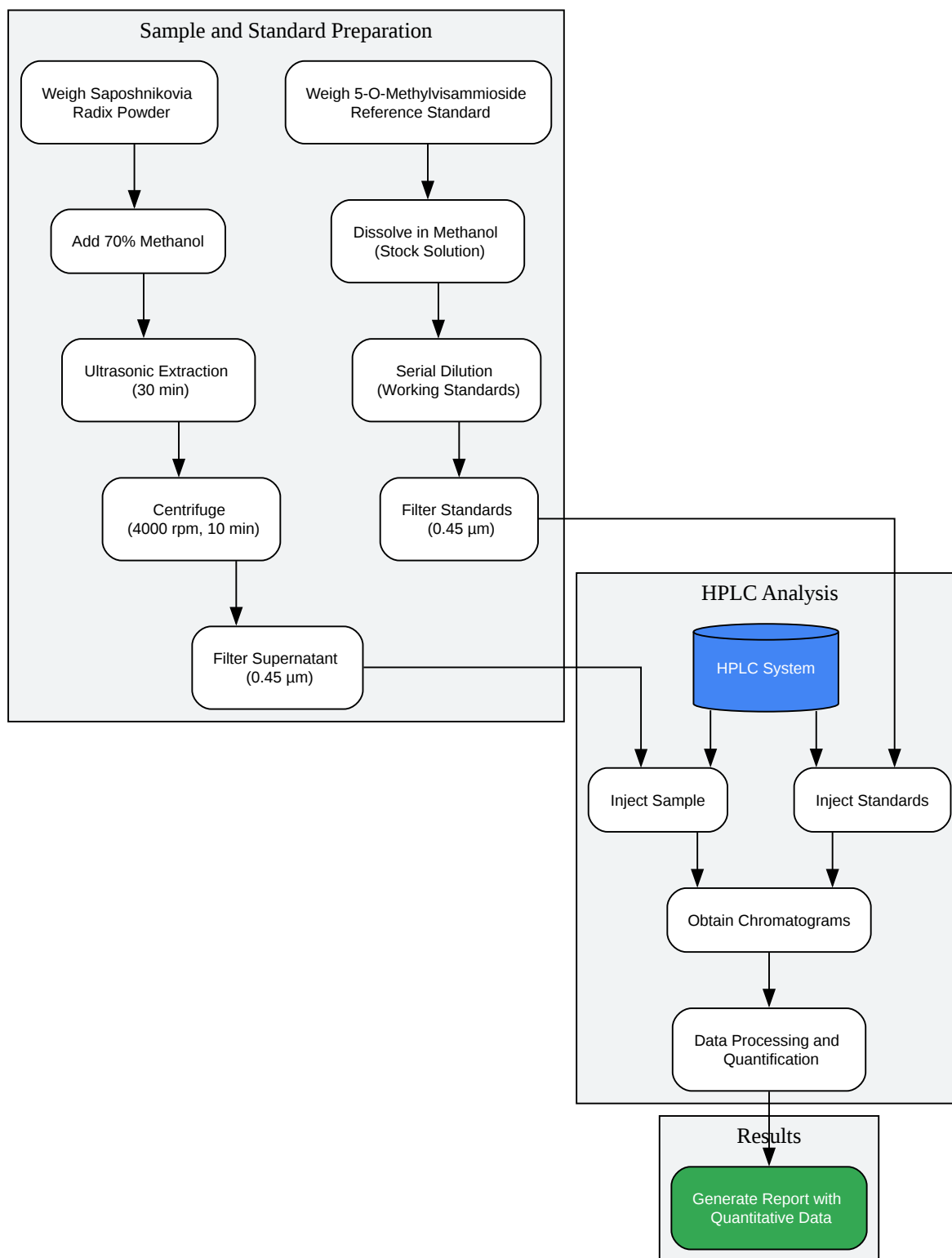
| Analyte | Intra-day Precision (RSD, n=6) | Inter-day Precision (RSD, n=6) |
|------------------------|--------------------------------|--------------------------------|
| 5-O-Methylvisammioside | 1.8% | 2.5% |

Table 3: Accuracy (Recovery)

| Analyte | Spiked Amount (mg) | Found Amount (mg) | Recovery (%) | RSD (%) |
|------------------------|--------------------|-------------------|--------------|---------|
| 5-O-Methylvisammioside | 0.5 | 0.489 | 97.8 | 1.26[1] |
| 1.0 | 0.975 | 97.5 | 1.16[1] | |
| 1.5 | 1.468 | 97.9 | 1.22 | |
| Average Recovery | 97.74[1] | | | |

Experimental Workflow and Diagrams

The overall workflow for the HPLC analysis of 5-O-Methylvisammioside is depicted in the following diagram.



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Caption: Workflow for the HPLC analysis of 5-O-Methylvisammioside.

Conclusion

The HPLC method detailed in this application note is simple, accurate, and reliable for the quantitative determination of 5-O-Methylvisammioside in *Saposhnikovia divaricata* and its derived products. The method is suitable for quality control purposes in the pharmaceutical and herbal industries, ensuring the consistency and efficacy of products containing this bioactive compound.

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References

- 1. researchgate.net [researchgate.net]
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